

Application Notes and Protocols: The Role of F8BT in Light-Emitting Transistors

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Compound of Interest

Compound Name: F8BT

Cat. No.: B15574574

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Introduction

Poly(9,9-dioctylfluorene-alt-benzothiadiazole), commonly known as **F8BT**, is a semiconducting polymer that has garnered significant attention in the field of organic electronics. Its unique combination of properties, including strong green light emission, balanced ambipolar charge transport, and good film-forming capabilities, makes it an excellent candidate for the active layer in organic light-emitting transistors (OLETs). OLETs are multifunctional devices that integrate the light-emitting function of an organic light-emitting diode (OLED) with the switching and amplification capabilities of a field-effect transistor (OFET). This integration offers the potential for simplified pixel architectures in displays, electrically pumped organic lasers, and advanced optical communication systems.

This document provides a comprehensive overview of the role of **F8BT** in light-emitting transistors, including its key performance characteristics, detailed experimental protocols for device fabrication and characterization, and visual representations of the underlying processes.

Data Presentation: Performance of F8BT in Light-Emitting Transistors

The following tables summarize the key performance metrics of **F8BT**-based OLETs reported in the literature. These values can vary depending on the specific device architecture, fabrication

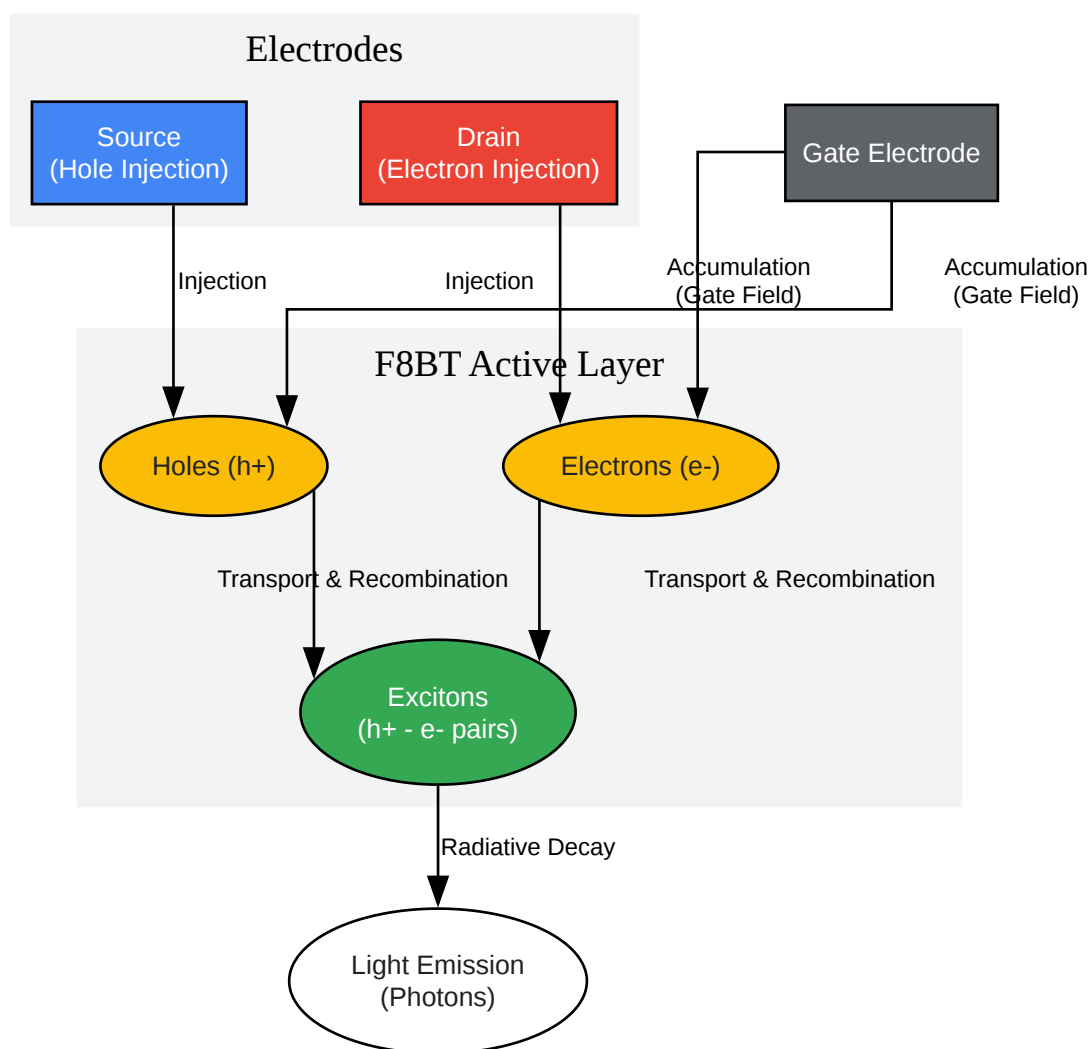
conditions, and measurement techniques.

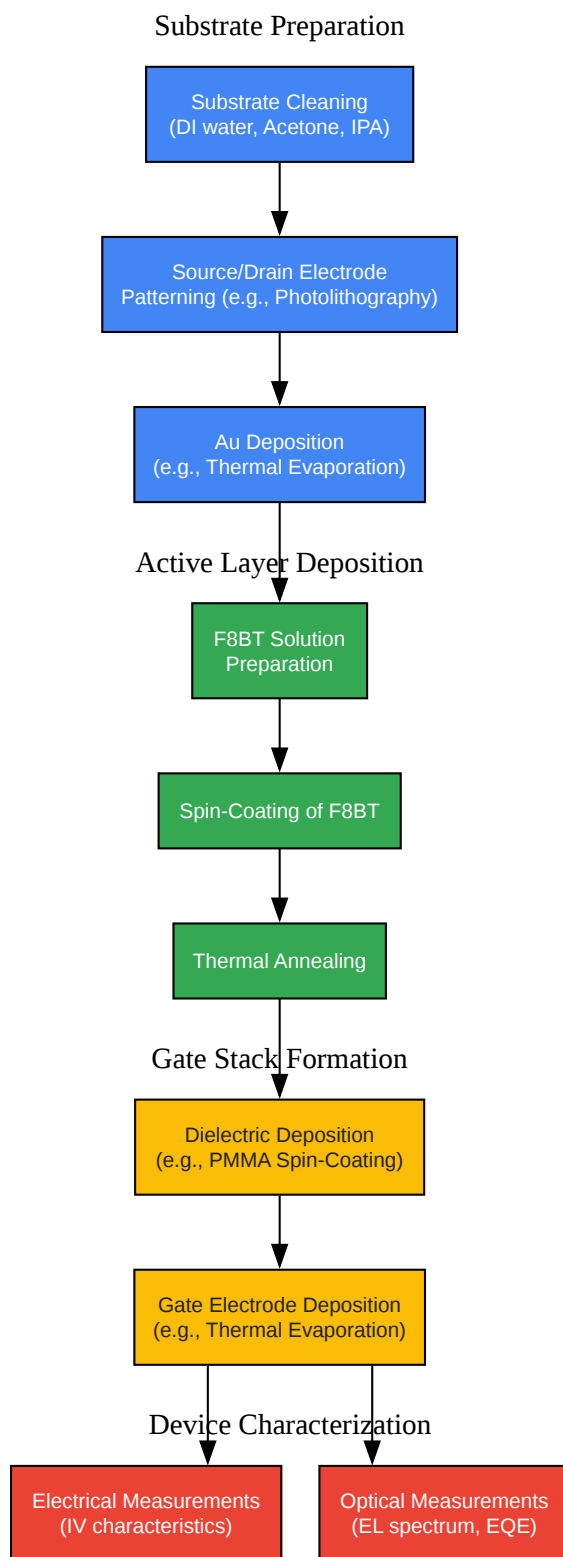
Parameter	Value	Device Architecture	Notes
Peak Emission Wavelength	~530 - 560 nm	Single-layer & Bilayer	Corresponds to green light emission.
Photoluminescence Quantum Yield (PLQY)	50 - 80%	In solid films	High intrinsic emissive efficiency.[1]
Highest Occupied Molecular Orbital (HOMO)	-5.9 eV	-	Facilitates hole injection.[2]
Lowest Unoccupied Molecular Orbital (LUMO)	-3.3 eV	-	Facilitates electron injection.[2]

Device Configuration	Hole Mobility (μh) (cm^2/Vs)	Electron Mobility (μe) (cm^2/Vs)	External Quantum Efficiency (EQE) (%)
Top-Gate, Bottom-Contact (Single Layer F8BT)	7.5×10^{-4}	8.4×10^{-4}	0.75 - 0.8
Top-Gate, Bottom-Contact (with ZnO injection layer)	-	-	> 8
Bilayer (F8BT/F8)	1.0×10^{-3}	1.0×10^{-3}	0.6

Mandatory Visualization

Signaling Pathway: Charge Injection, Transport, and Recombination in an F8BT OLET





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References

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- To cite this document: BenchChem. [Application Notes and Protocols: The Role of F8BT in Light-Emitting Transistors]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15574574#role-of-f8bt-in-light-emitting-transistors>]

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